

2,6-Dimethylpiperazine material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethylpiperazine

Cat. No.: B042777

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **2,6-Dimethylpiperazine**

This guide provides a comprehensive overview of the safety and handling information for **2,6-Dimethylpiperazine**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazard classifications, and essential safety protocols as derived from its Material Safety Data Sheet (MSDS).

Chemical and Physical Properties

2,6-Dimethylpiperazine is a flammable, hygroscopic solid that can form combustible dust concentrations in the air.^[1] It is crucial to handle this compound in a controlled environment to mitigate risks associated with its physical and chemical properties.

Property	Value	Source
Molecular Formula	C6H14N2	[2][3][4][5]
Molecular Weight	114.19 g/mol	[2][4][6]
CAS Number	108-49-6	[1][2][4][5][7]
EC Number	203-588-9	[2][4][7]
Appearance	Light yellow or off-white solid/crystals	[1][8]
Physical State	Solid	[1]
Melting Point	108 - 113 °C / 226.4 - 235.4 °F	[1][9]
Boiling Point	162 °C / 323.6 °F @ 760 mmHg	[1]
Flash Point	44 - 45 °C / 111.2 - 113 °F	[1][9]
Assay	≥ 97%	[1][9]
Moisture	≤ 0.50%	[9]

Hazard Identification and Classification

2,6-Dimethylpiperazine is classified as a hazardous chemical.[1] It is a flammable solid and causes severe skin burns, eye damage, and respiratory irritation.[1][2]

Hazard Classification	Category	GHS Code
Flammable Solids	Category 1	H228
Skin Corrosion/Irritation	Category 1B / 2	H315
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H319
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335

NFPA Hazard Ratings:

Category	Rating
Health	3
Flammability	3
Instability	0

Experimental Protocols and Safety Procedures

The following protocols are derived from standard safety data sheets and provide guidance for handling **2,6-Dimethylpiperazine** in a laboratory or research setting.

First-Aid Measures

Immediate medical attention is required for all exposure routes.^[1]

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^{[1][2]} Keep eye wide open while rinsing.^[1] Remove contact lenses if present and easy to do.^{[1][2]}
- Skin Contact: Take off immediately all contaminated clothing.^[1] Wash off immediately with soap and plenty of water.^{[1][2]}
- Inhalation: Remove to fresh air.^{[1][2]} If breathing is difficult, give oxygen.^{[1][9]} If not breathing, give artificial respiration.^{[2][9]} Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance.^[1]
- Ingestion: Rinse mouth.^{[1][2]} Do NOT induce vomiting.^{[1][9]} Drink plenty of water.^[1] Never give anything by mouth to an unconscious person.^[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use CO2, dry chemical, dry sand, or alcohol-resistant foam.^{[1][2]}
- Unsuitable Extinguishing Media: No information available.^[1]

- **Specific Hazards:** The product causes burns of eyes, skin, and mucous membranes.[1] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[1]
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1]

Accidental Release Measures

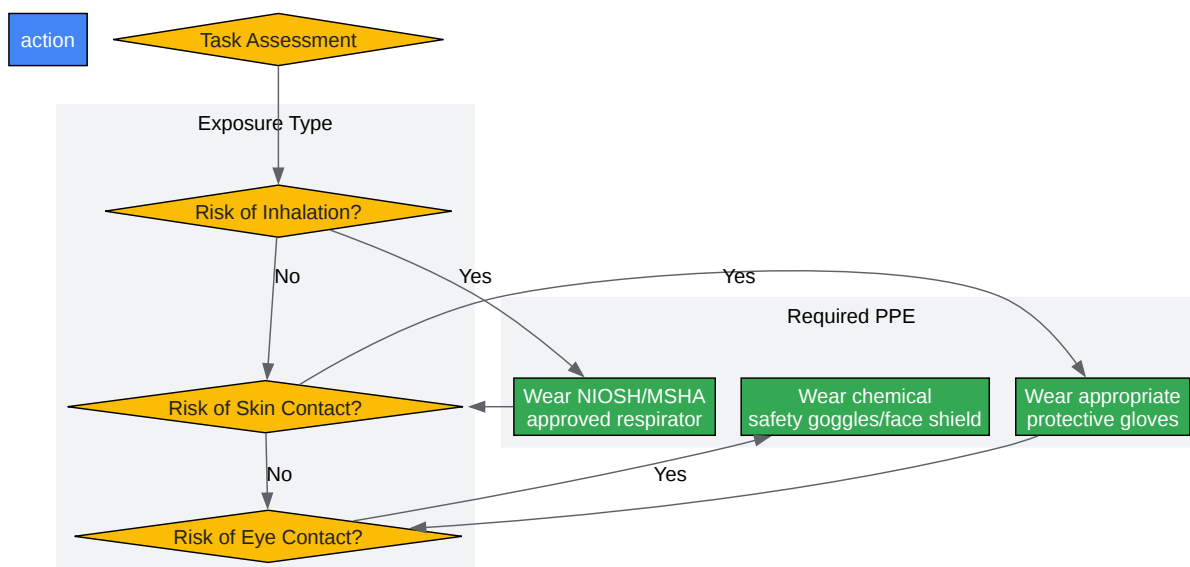
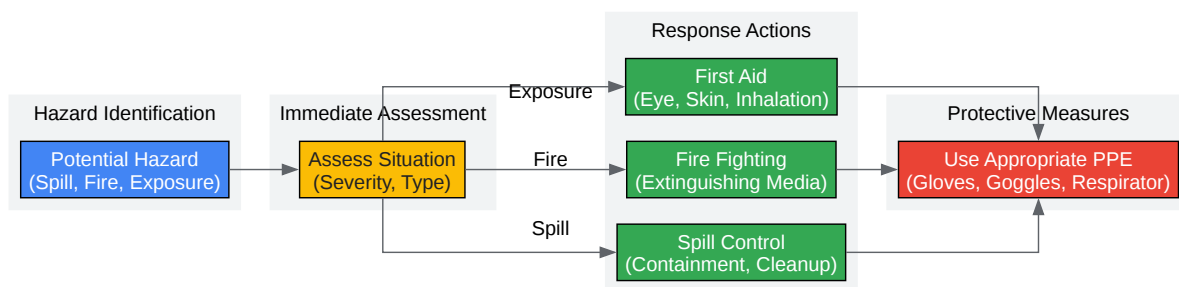
- **Personal Precautions:** Use personal protective equipment as required.[1][2] Evacuate personnel to safe areas.[1][2] Avoid contact with skin, eyes, or clothing.[1] Avoid dust formation.[1][2]
- **Environmental Precautions:** Should not be released into the environment.[1] Do not allow the material to contaminate the ground water system.[1]
- **Methods for Containment and Cleaning Up:** Sweep up and shovel into suitable containers for disposal.[1][2] Avoid creating dust.[1][2]

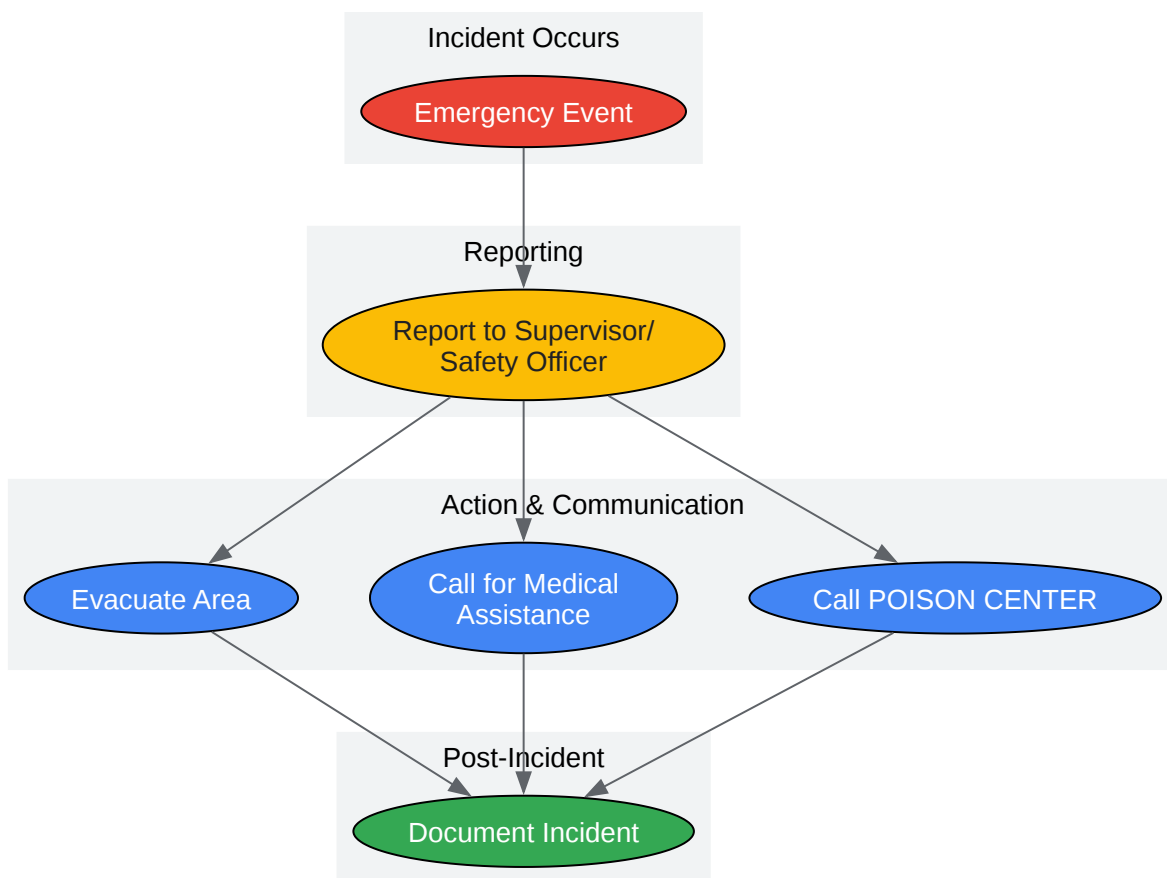
Handling and Storage

- **Handling:** Use only under a chemical fume hood.[1] Wear personal protective equipment/face protection.[1] Do not get in eyes, on skin, or on clothing.[1] Do not breathe dust.[1] Keep away from heat, sparks, and open flames.[1][2]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2] Store in a corrosives area.[1] Incompatible with strong oxidizing agents and strong acids.[1]

Visualized Workflows and Logical Relationships

The following diagrams illustrate key safety and response workflows for **2,6-Dimethylpiperazine**.





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